

Application Notes and Protocols for Femoxetine Hydrochloride in DMSO

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Compound of Interest

Compound Name: Femoxetine hydrochloride

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Introduction

Femoxetine hydrochloride is a selective serotonin reuptake inhibitor (SSRI) that functions by blocking the serotonin transporter, leading to increased levels of serotonin in the synaptic cleft. [1][2][3][4] This mechanism of action makes it a valuable tool for research in neuroscience, particularly in studies related to depression, anxiety, and other mood disorders. [1][2][3] Proper preparation of **Femoxetine hydrochloride** solutions is critical for accurate and reproducible experimental results. This document provides a detailed protocol for dissolving **Femoxetine hydrochloride** in dimethyl sulfoxide (DMSO) for in vitro research applications.

Data Presentation

The following table summarizes the key physicochemical and storage information for **Femoxetine hydrochloride**.

Property	Value
Molecular Formula	C ₂₀ H ₂₆ ClNO ₂
Molecular Weight	347.88 g/mol [5]
Appearance	Solid powder[5]
Solubility in DMSO	Soluble[5] (Stock solutions of 5 mM, 10 mM, or 20 mM are common[3])
Powder Storage	-20°C for 3 years; 4°C for 2 years[3]
Solution Storage (DMSO)	-80°C for up to 6 months; -20°C for up to 1 month.[3][6] It is advisable to avoid repeated freeze-thaw cycles.[3][6]

Experimental Protocols

Objective: To prepare a stock solution of **Femoxetine hydrochloride** in DMSO and subsequently dilute it to a working concentration for in vitro experiments.

Materials:

- **Femoxetine hydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Stock Solution:

- Pre-dissolution Preparation:

- Bring the **Femoxetine hydrochloride** powder and DMSO to room temperature before opening to prevent condensation.
- Calculate the required mass of **Femoxetine hydrochloride** using its molecular weight (347.88 g/mol). For 1 mL of a 10 mM stock solution, you will need 3.4788 mg.
- Accurately weigh the calculated amount of **Femoxetine hydrochloride** powder in a sterile microcentrifuge tube.
- Dissolution:
 - Add the appropriate volume of DMSO to the tube containing the **Femoxetine hydrochloride** powder. For a 10 mM solution, add 1 mL of DMSO for every 3.4788 mg of powder.
 - Cap the tube tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be obtained.
 - If dissolution is difficult, gentle warming (e.g., in a 37°C water bath for a few minutes) or brief sonication can be employed. However, always check for compound stability under these conditions if possible.
- Storage and Handling:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.[3]
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[3][6]

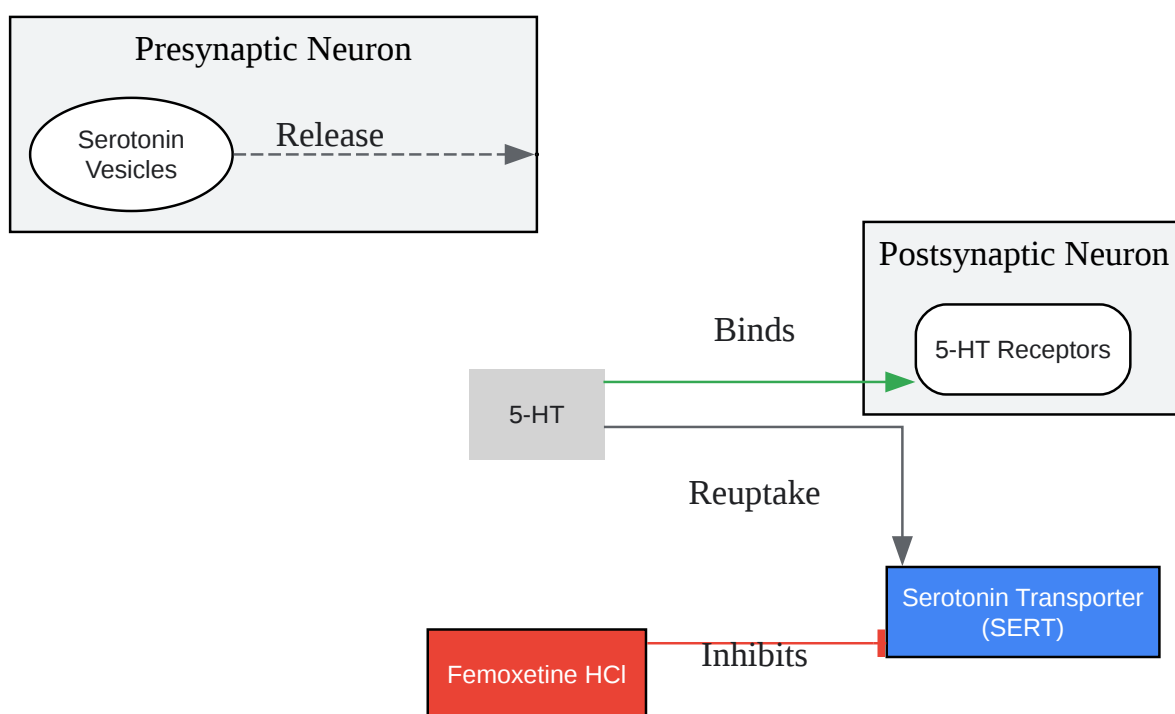
Protocol for Preparing a Working Solution for Cell Culture:

- Dilution:
 - Thaw a single aliquot of the 10 mM **Femoxetine hydrochloride** stock solution at room temperature.

- Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final working concentration.
- Important: To avoid precipitation and cellular toxicity, the final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%.^[6] It is recommended to include a vehicle control (medium with the same final concentration of DMSO) in your experiments.^[6]^[7]
- Application:
 - Add the prepared working solution to your cell cultures and proceed with your experimental protocol.

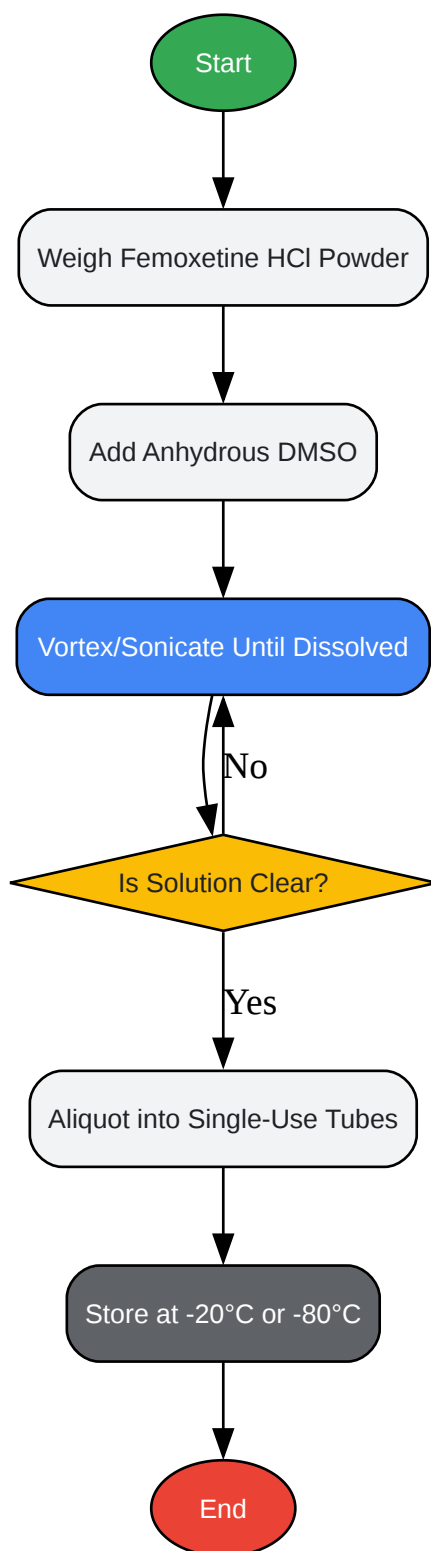
Mandatory Visualization

Mechanism of Action of **Femoxetine Hydrochloride**



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Caption: Mechanism of Femoxetine as a selective serotonin reuptake inhibitor.

Experimental Workflow for **Femoxetine Hydrochloride** Dissolution[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Femoxetine hydrochloride** stock solution in DMSO.

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